

Application Note: Spectrophotometric Determination of Methylparaben Sodium

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Compound of Interest

Compound Name: Methylparaben sodium

Cat. No.: B1260453

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methylparaben sodium (the sodium salt of methylparaben) is a widely used preservative in pharmaceutical formulations, cosmetics, and food products due to its broad antimicrobial and antifungal properties. Its chemical formula is $C_8H_7NaO_3$. Accurate and reliable quantification of **methylparaben sodium** is crucial for quality control, ensuring that its concentration is within the effective and safe limits. The European Economic Community (EEC) Directive, for instance, permits parabens in cosmetics at a maximum concentration of 0.4% (w/w) for an individual paraben.[1][2] This document details a simple, rapid, and cost-effective direct UV spectrophotometric method for the determination of **methylparaben sodium** in various preparations.

Principle of the Method

The method is based on the principle that the phenolate group in **methylparaben sodium** acts as a chromophore, which absorbs ultraviolet (UV) radiation at a specific wavelength. According to the Beer-Lambert Law, the amount of UV radiation absorbed is directly proportional to the concentration of **methylparaben sodium** in the solution. The maximum absorbance (λ_{max}) for **methylparaben sodium** is observed at approximately 254 nm.[3] By measuring the absorbance of a sample solution at this wavelength, its concentration can be determined by interpolating from a calibration curve prepared with standard solutions of known concentrations.

Instrumentation and Reagents

Instrumentation

- UV-Visible Spectrophotometer (Double Beam) with 1 cm matched quartz cuvettes
- Analytical Balance
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Ultrasonicator (optional, for sample dissolution)

Reagents and Standards

- **Methylparaben Sodium** (Reference Standard)
- Methanol (AR Grade) or Distilled/Deionized Water
- Sample containing **Methylparaben Sodium**

Experimental Protocols

Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 100 mg of the **methylparaben sodium** reference standard.
- Transfer the standard into a 100 mL volumetric flask.
- Add approximately 70 mL of the chosen diluent (methanol or distilled water) and sonicate or swirl to dissolve completely.
- Make up the volume to the 100 mL mark with the same diluent and mix thoroughly.

Preparation of Working Standard Solution (100 µg/mL)

- Pipette 10 mL of the 1000 µg/mL stock solution into a 100 mL volumetric flask.
- Dilute to the mark with the diluent and mix well.

Preparation of Calibration Standards

- Prepare a series of calibration standards by accurately pipetting appropriate volumes of the working standard solution (100 µg/mL) into separate 10 mL volumetric flasks. For a range of 2-10 µg/mL, this would involve pipetting 0.2, 0.4, 0.6, 0.8, and 1.0 mL.[\[2\]](#)
- Dilute each flask to the 10 mL mark with the diluent and mix thoroughly.

Sample Preparation

- Accurately weigh a quantity of the sample formulation equivalent to about 10 mg of **methylparaben sodium**.
- Transfer it to a 100 mL volumetric flask.
- Add about 70 mL of diluent and sonicate for 15 minutes to ensure complete dissolution and extraction.
- Dilute to volume with the diluent and mix well.
- Filter the solution if necessary using a suitable filter paper or syringe filter.
- Perform a further dilution as required to bring the concentration within the linear range of the calibration curve. For example, dilute 1 mL of the filtered solution to 10 mL.

Spectrophotometric Measurement

- Set the UV-Visible spectrophotometer to scan the wavelength range from 400 nm to 200 nm to determine the absorption maximum (λ_{max}). Use the diluent as a blank. The λ_{max} for **methylparaben sodium** should be near 254 nm.[\[3\]](#)
- Set the spectrophotometer to measure absorbance at the determined λ_{max} .
- Zero the instrument using the diluent as a blank.
- Measure the absorbance of each calibration standard and the prepared sample solution in sequence, starting from the lowest concentration.

Construction of Calibration Curve

- Plot a graph of absorbance (on the Y-axis) versus the corresponding concentration in µg/mL (on the X-axis).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 for good linearity.[\[4\]](#)

Data Presentation

Quantitative data from various spectrophotometric methods for parabens are summarized below.

Table 1: Optical Characteristics and Linearity Data for Paraben Determination

Parameter	Methylparaben [4]	Methylparaben [2]	Methylparaben [1]
λ_{max} (nm)	256	254	254
Solvent	Methanol	Methanol	Methanol
Linearity Range (µg/mL)	1 - 5	2 - 10	0.2 - 1.0
Regression Equation	Not specified	$y = 0.081x + 0.011$	Not specified

| Correlation Coefficient (R^2) | 0.999 | 0.994 | Not specified |

Table 2: Summary of Method Validation Parameters

Parameter	Methylparaben [4]	Methylparaben [2]	Methylparaben [5]
Limit of Detection (LOD) (µg/mL)	0.071	0.3095	2.358
Limit of Quantification (LOQ) (µg/mL)	0.2154	0.9378	7.858

| Analyte Determined | Methylparaben | Methylparaben | Methylparaben |

Calculation of Methylparaben Sodium Content

The concentration of **methylparaben sodium** in the sample solution can be calculated from the regression equation derived from the calibration curve:

$$\text{Concentration } (\mu\text{g/mL}) = (\text{Absorbance of Sample} - \text{Intercept}) / \text{Slope}$$

The percentage content of **methylparaben sodium** in the original sample can then be calculated using the following formula:

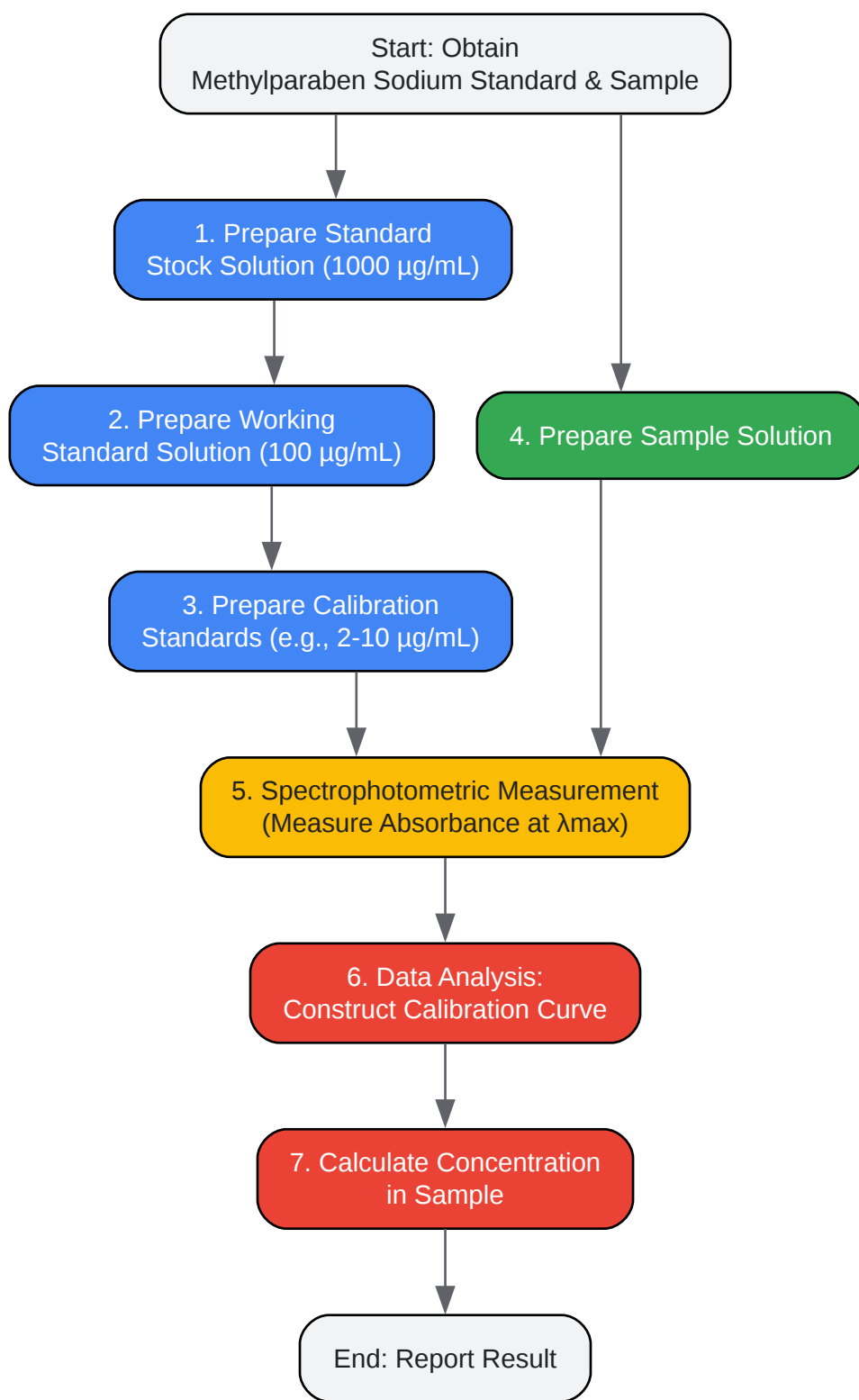
$$\% \text{ Content} = (C \times D \times V) / (W \times 10000)$$

Where:

- C = Concentration of **methylparaben sodium** from the calibration curve ($\mu\text{g/mL}$)
- D = Dilution factor for the sample
- V = Initial volume of sample preparation (mL)
- W = Weight of the sample taken (mg)

Workflow and Diagrams

The logical workflow for the spectrophotometric determination of **methylparaben sodium** is illustrated below.



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Caption: Experimental workflow for the quantitative analysis of **Methylparaben Sodium**.

Conclusion

The direct UV spectrophotometric method provides a simple, accurate, and efficient means for the quantitative determination of **methylparaben sodium** in various formulations. The method requires minimal sample preparation and uses common laboratory instrumentation and reagents, making it highly suitable for routine quality control analysis in the pharmaceutical and cosmetic industries. Method validation parameters such as linearity, limit of detection (LOD), and limit of quantification (LOQ) demonstrate the reliability of this technique.^{[2][4][5]}

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